

Application Notes and Protocols: BRD4 Inhibitor-15

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BRD4 Inhibitor-15*

Cat. No.: *B15143341*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BRD4 (Bromodomain-containing protein 4) is a key epigenetic reader and a member of the Bromodomain and Extra-Terminal (BET) family of proteins. It plays a critical role in the regulation of gene transcription and is implicated in the pathogenesis of various diseases, including cancer. BRD4 inhibitors have emerged as a promising class of therapeutic agents by competitively binding to the bromodomains of BRD4, thereby preventing its interaction with acetylated histones and disrupting downstream oncogenic signaling pathways.

BRD4 Inhibitor-15 (also known as compound 13) is a potent and specific inhibitor of BRD4 with a reported IC₅₀ of 18 nM.[1][2] It has been shown to induce apoptosis in cancer cells by regulating the Bcl-2/Bax protein axis and activating the caspase-3 signaling pathway.[1] Furthermore, **BRD4 Inhibitor-15** effectively down-regulates the expression of the oncoprotein c-Myc, a key target of BRD4, making it a valuable tool for research in areas such as prostate cancer.[1][2]

These application notes provide detailed protocols for the preparation of **BRD4 Inhibitor-15** stock solutions and outline its application in cell-based assays.

Quantitative Data Summary

The following table summarizes the key quantitative data for **BRD4 Inhibitor-15**.

Property	Value	Source
Catalog Number	HY-143235	MedchemExpress
CAS Number	2761366-60-1	
Molecular Formula	C22H21N3O2	
Molecular Weight	359.42 g/mol	
IC50 (BRD4)	18 nM	
Cellular IC50 (22RV1 cells)	8.27 ± 0.28 µM	
Cellular IC50 (LNCaP cells)	7.33 ± 0.49 µM	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of BRD4 Inhibitor-15

This protocol describes the preparation of a 10 mM stock solution of **BRD4 Inhibitor-15** in Dimethyl Sulfoxide (DMSO).

Materials:

- **BRD4 Inhibitor-15** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

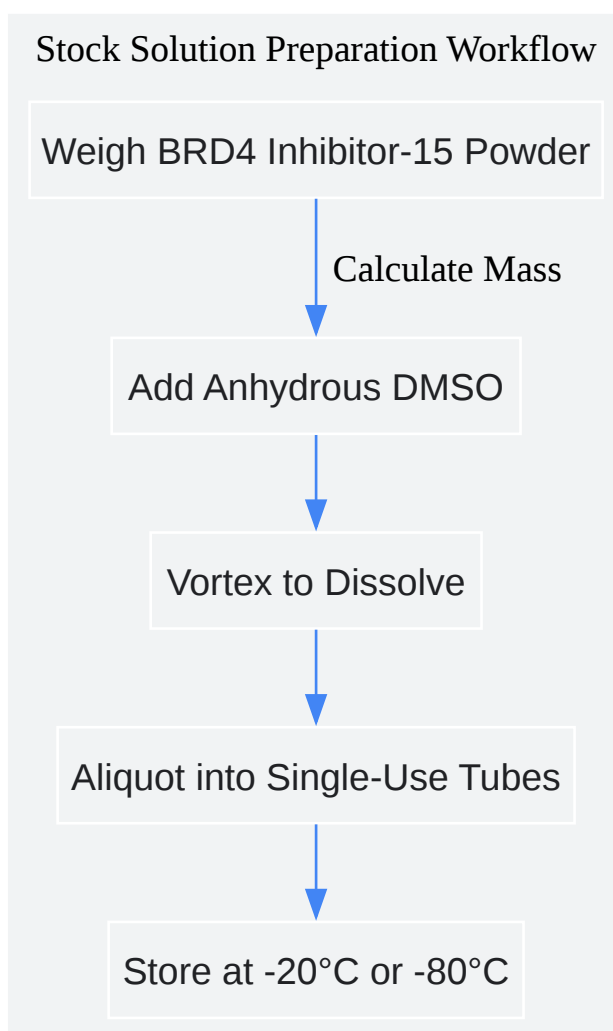
- Determine the required mass of **BRD4 Inhibitor-15**.
 - Use the following formula to calculate the mass (in mg) required to prepare the desired volume of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 359.42 \text{ g/mol} * 1000 \text{ mg/g}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 * 0.001 * 359.42 = 3.5942 \text{ mg}$
- Weigh the **BRD4 Inhibitor-15**.
 - Carefully weigh the calculated amount of **BRD4 Inhibitor-15** powder using an analytical balance in a sterile weighing boat or directly into a sterile microcentrifuge tube.
- Dissolve the inhibitor in DMSO.
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed inhibitor. For a 10 mM solution, if you weighed 3.5942 mg, you would add 1 mL of DMSO.
 - Cap the tube securely.
- Ensure complete dissolution.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Storage of the stock solution.
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Safety Precautions:

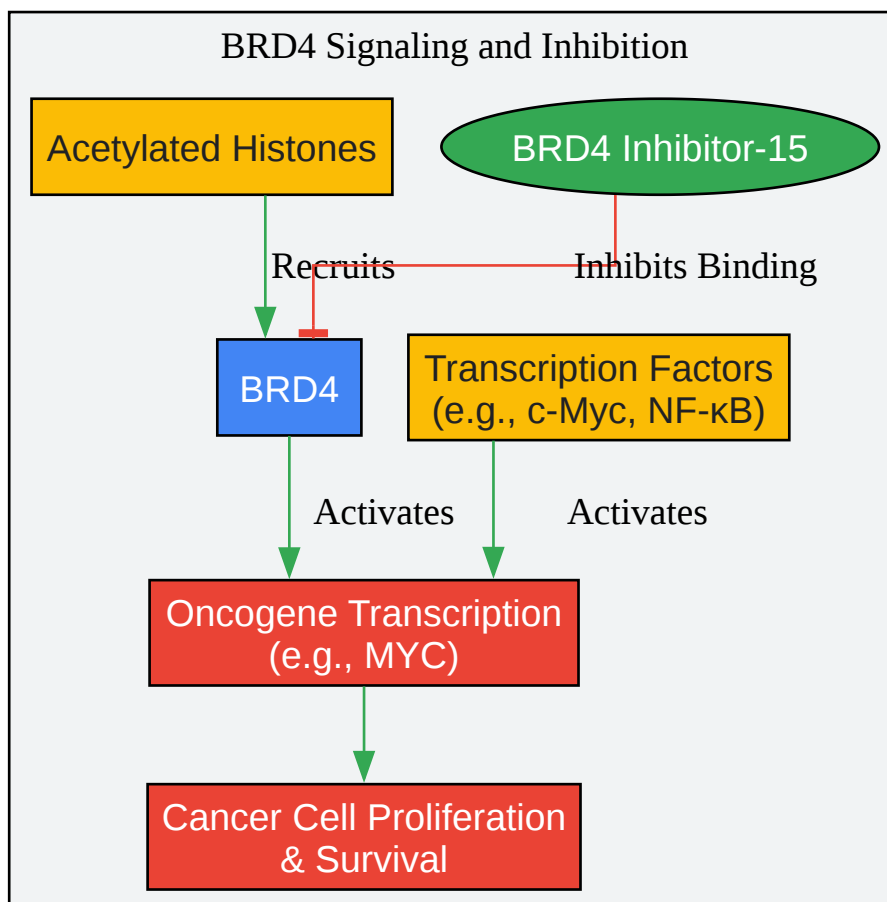
- **BRD4 Inhibitor-15** is a potent bioactive compound. Handle with care, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the solid compound and concentrated DMSO solutions.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **BRD4 Inhibitor-15** stock solution.



[Click to download full resolution via product page](#)

Caption: Simplified BRD4 signaling pathway and the mechanism of action of **BRD4 Inhibitor-15**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. myc in 2 — TargetMol Chemicals \[targetmol.com\]](https://www.targetmol.com)
- To cite this document: BenchChem. [Application Notes and Protocols: BRD4 Inhibitor-15]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15143341/docs#application-notes-and-protocols-brd4-inhibitor-15\]](https://www.benchchem.com/product/b15143341/docs#application-notes-and-protocols-brd4-inhibitor-15)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)